

# Technical Guide: Physicochemical Properties of 1-Chloro-2,2-dimethylpentane

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1-Chloro-2,2-dimethylpentane

Cat. No.: B13172872

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

## Abstract

This technical guide provides a summary of the available physicochemical data for **1-Chloro-2,2-dimethylpentane**. Due to a lack of readily available experimental data for this specific compound, this guide presents computed properties and offers experimental data for the closely related compound, 1-Chloro-2,2-dimethylpropane, for comparative purposes. Furthermore, standard experimental protocols for determining density and refractive index are detailed to guide researchers in their own characterization of this and similar compounds.

## Introduction

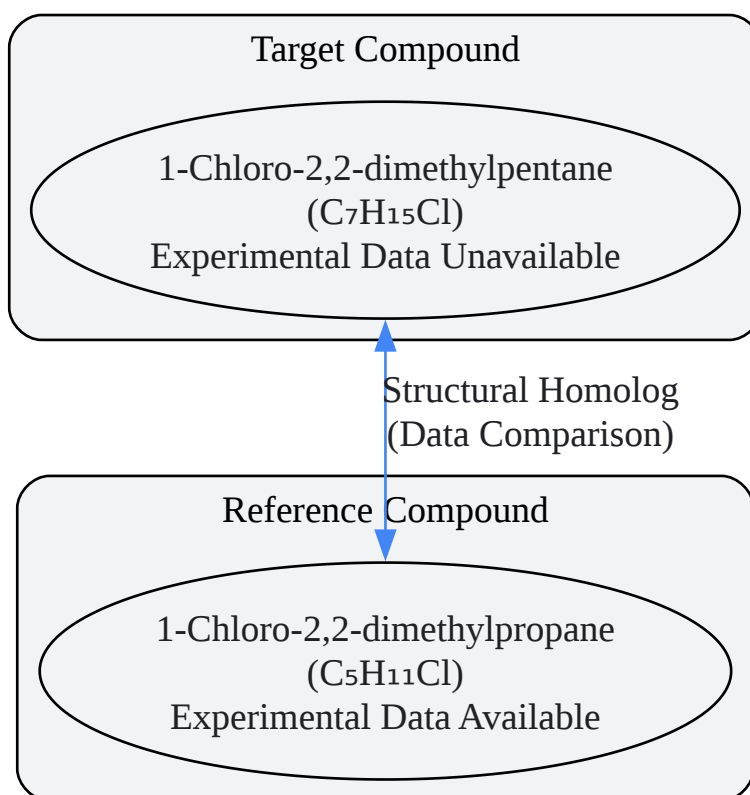
**1-Chloro-2,2-dimethylpentane** (CAS No. 128399-41-7) is a halogenated alkane with the molecular formula  $C_7H_{15}Cl$ .<sup>[1]</sup> Accurate knowledge of its physical properties, such as density and refractive index, is essential for its application in chemical synthesis, materials science, and for meeting quality control standards. This guide aims to consolidate the known information regarding these key physical constants.

## Physicochemical Properties

A thorough search of publicly available databases did not yield experimental values for the density and refractive index of **1-Chloro-2,2-dimethylpentane**. However, computed values are available and are presented below. For reference and comparison, the experimentally determined properties of the lower homolog, 1-Chloro-2,2-dimethylpropane (Neopentyl chloride), are also provided.

### Data Presentation

Property	1-Chloro-2,2-dimethylpentane	1-Chloro-2,2-dimethylpropane
CAS Number	128399-41-7[1]	753-89-9
Molecular Formula	C <sub>7</sub> H <sub>15</sub> Cl[1]	C <sub>5</sub> H <sub>11</sub> Cl[2]
Molecular Weight	134.65 g/mol [1]	106.59 g/mol [2]
Density	No experimental data available	0.866 g/mL at 25 °C (lit.)
Refractive Index	No experimental data available	n <sub>20</sub> /D 1.4039 (lit.)



[Click to download full resolution via product page](#)

## Experimental Protocols

While specific experimental data for **1-Chloro-2,2-dimethylpentane** is not available, the following are detailed, standard methodologies for the determination of density and refractive index for liquid organic compounds.

### Determination of Density

The density of a liquid can be accurately determined using a pycnometer or a digital density meter.

Method using a Pycnometer:

- **Cleaning and Calibration:** The pycnometer is thoroughly cleaned with a suitable solvent (e.g., acetone or ethanol) and dried. It is then weighed empty on an analytical balance.

- **Filling with Water:** The pycnometer is filled with distilled, deionized water of a known temperature and weighed again to determine the mass of the water. The volume of the pycnometer can be calculated using the known density of water at that temperature.
- **Filling with Sample:** The pycnometer is emptied, dried, and filled with the sample liquid (**1-Chloro-2,2-dimethylpentane**).
- **Measurement:** The pycnometer filled with the sample is weighed.
- **Calculation:** The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Method using a Digital Density Meter:

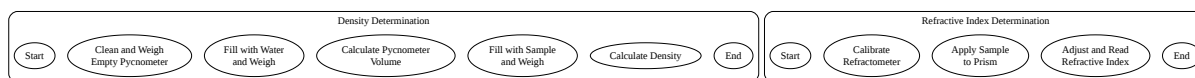
- **Calibration:** The instrument is calibrated using dry air and distilled, deionized water.
- **Sample Injection:** The sample is injected into the oscillating U-tube of the density meter, ensuring no air bubbles are present.
- **Measurement:** The instrument measures the oscillation frequency of the U-tube containing the sample, which is related to the density of the sample. The density value is typically displayed directly by the instrument.

## Determination of Refractive Index

The refractive index of a liquid is commonly measured using an Abbe refractometer.

- **Calibration:** The refractometer is calibrated using a standard liquid with a known refractive index, often distilled water.
- **Sample Application:** A few drops of the sample liquid are placed on the prism of the refractometer.
- **Measurement:** The prism is closed, and the light source is adjusted. The user looks through the eyepiece and adjusts the knob until the boundary line between the light and dark fields is sharp and centered on the crosshairs.

- Reading: The refractive index is read directly from the instrument's scale. The temperature should be controlled and recorded as the refractive index is temperature-dependent.



[Click to download full resolution via product page](#)

## Conclusion

This technical guide has summarized the currently available data on the density and refractive index of **1-Chloro-2,2-dimethylpentane**. While experimental values are not present in the surveyed literature, computed data and the experimental values for the related compound 1-Chloro-2,2-dimethylpropane have been provided to offer a preliminary understanding of its physicochemical properties. The included standard operating procedures for the determination of density and refractive index are intended to facilitate future experimental characterization of this compound.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. 1-Chloro-2,2-dimethylpentane | C<sub>7</sub>H<sub>15</sub>Cl | CID 21413630 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
2. 1-Chloro-2,2-dimethylpropane | C<sub>5</sub>H<sub>11</sub>Cl | CID 12956 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties of 1-Chloro-2,2-dimethylpentane]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b13172872/docs#technical-guide-physicochemical-properties-of-1-chloro-2-2-dimethylpentane\]](https://www.benchchem.com/product/b13172872/docs#technical-guide-physicochemical-properties-of-1-chloro-2-2-dimethylpentane)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)